

Zinc Carbonate Basics: Nomenclature and Key Properties

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Compound Focus: Zinc BiCarbonate

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Chemical Definition and Structure Zinc carbonate is an inorganic compound with the chemical formula $ZnCO_3$ [1] [2] [3]. It occurs naturally as the mineral **smithsonite** [1] [2]. The term "zinc carbonate basic" or "basic zinc carbonate" typically refers to a related compound with the formula $Zn_5(CO_3)_2(OH)_6$, which forms upon warming solutions of zinc carbonate [3].

Structurally, $ZnCO_3$ adopts a **calcite-type structure** (trigonal crystal system) [3]. In this lattice, each zinc ion (Zn^{2+}) is octahedrally coordinated to six oxygen atoms from different carbonate (CO_3^{2-}) ions [1] [4] [2].

Summary of Fundamental Properties The table below summarizes the core physical and chemical properties of zinc carbonate.

Property	Description / Value
Chemical Formula	$ZnCO_3$ [1] [2] [3]
Molar Mass	125.38 g/mol [1] [4] [2]
Appearance	White, crystalline solid; odourless [1] [2]
Density	~3.5 - 4.434 g/cm ³ [1] [4] [3]

Property	Description / Value
Solubility	Insoluble in water [1] [2]; soluble in dilute acids, alkalis [1] [4]; slightly soluble in ammonia [1].
Decomposition	Decomposes upon heating to ~140-300°C into zinc oxide (ZnO) and carbon dioxide (CO ₂) [1] [2] [3].
Key Chemical Reaction	Reacts with strong acids to produce corresponding zinc salt, water, and CO ₂ gas [1] [2].

Synthesis and Experimental Methodologies

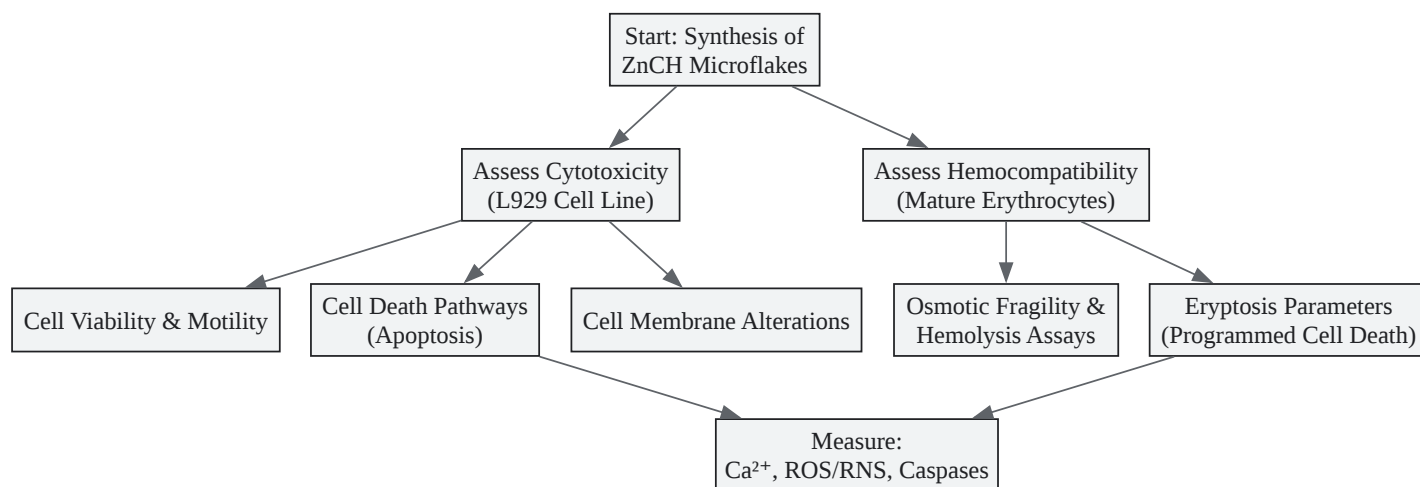
Standard Laboratory Preparation A common method for synthesizing ZnCO₃ involves a **precipitation reaction** between a soluble zinc salt and an alkali carbonate [4] [2].

- **Typical Protocol:**

- Prepare separate aqueous solutions of zinc sulfate (ZnSO₄) and sodium carbonate (Na₂CO₃).
- Slowly add the sodium carbonate solution to the zinc sulfate solution with stirring.
- A white precipitate of zinc carbonate forms immediately.
- Filter the precipitate, wash thoroughly with deionized water to remove soluble by-products like sodium sulfate, and dry it in an oven at a moderate temperature [4] [2].

- **Chemical Equation:** $\text{ZnSO}_4 (\text{aq}) + \text{Na}_2\text{CO}_3 (\text{aq}) \rightarrow \text{ZnCO}_3 (\text{s}) + \text{Na}_2\text{SO}_4 (\text{aq})$ [4] [2]

Research-Scale Synthesis of Basic Zinc Carbonate Microflakes A 2024 study synthesized nanostructured zinc carbonate hydroxide (Zn₅(CO₃)₂(OH)₆) microflakes to assess their potential as a zinc supplement and their cytotoxicity [5]. The experimental workflow for this research is summarized below:



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Key Findings from Cytotoxicity Assays [5]:

- **Dose Dependency:** ZnCH microflakes exhibited a clear dose-response cytotoxicity against murine L929 cells.
- **Low-Concentration Safety:** No toxicity was observed at low concentrations (10 mg L⁻¹ and below), supporting its potential use as a zinc source.
- **High-Concentration Mechanisms:** At higher concentrations (25 mg L⁻¹ and above), cell death was triggered through:
 - **Nitrosyl Stress:** Up to 7-fold elevation in reactive nitrogen species (RNS).
 - **Calcium Influx:** 2.9-fold enhancement in intracellular Ca²⁺.
 - **Caspase Activation:** Over 20-fold elevation in caspase-3, -8, and -9 activity, confirming a **Ca²⁺- and caspase-dependent apoptosis** pathway.
- **Hemocompatibility:** Toxicity to enucleated mature erythrocytes was lower than to nucleated L929 cells. Eryptosis (programmed death of erythrocytes) was induced via oxidative stress, nitrosyl stress, and Ca²⁺ signaling.

Applications and Safety in Research

Industrial and Emerging Applications While not a primary pharmaceutical active, zinc carbonate has several related uses:

Application Area	Specific Use
Pharmaceuticals & Cosmetics	Used in topical products for its antiseptic and astringent properties; found in lotions, creams, and calamine-type preparations to soothe irritated skin [1] [6] [7].
Medicine / Feed	Serves as a zinc supplement in animal feed to prevent deficiency and support bone development [1] [4] [2].
Materials Precursor	Acts as a key precursor for the synthesis of zinc oxide (ZnO) particles through thermal decomposition [1] [4] [2].
Rubber & Plastics	Used in rubber production to improve translucency and as a stabilizer in plastics [1] [4] [7].

Toxicological Considerations For research and handling purposes [5] [2] [8]:

- **Inhalation and Contact:** Can cause irritation to the respiratory tract, skin, and eyes.
- **Ingestion:** Harmful if ingested in significant quantities.
- **Biocompatibility:** Recent studies indicate a favorable safety profile at low concentrations (<10 mg L⁻¹), but precise handling protocols are necessary for higher concentrations [5]. The DrugBank database notes that formal indication and pharmacology data for therapeutic use is "Not Available" [8].

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